

"tensile testing of copper beryllium according to ASTM B194"

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Compound of Interest

Compound Name: COPPER BERYLLIUM

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A comprehensive guide to the tensile testing of **copper beryllium** alloys in accordance with ASTM B194, offering a comparative analysis of key alloys, detailed experimental protocols, and a visual representation of the testing workflow. This guide is intended for researchers, scientists, and drug development professionals requiring a thorough understanding of the mechanical properties of these high-performance alloys.

Comparative Analysis of Copper Beryllium Alloys

Copper beryllium (CuBe) alloys are renowned for their high strength, electrical conductivity, and resistance to corrosion. The two most prominent alloys specified under ASTM B194 are UNS C17200 (Alloy 25) and UNS C17000 (Alloy 165). Another commonly used high-conductivity **copper beryllium** alloy is C17510. The mechanical properties of these alloys are significantly influenced by their temper, which is achieved through a combination of solution heat treatment, cold working, and age hardening.

Below is a summary of the typical mechanical properties obtained through tensile testing as per ASTM B194.

Alloy Designation (UNS)	Temper	Tensile Strength (ksi)	0.2% Offset Yield Strength (ksi)	Elongation (%)
C17200 (Alloy 25)	A (TB00) - Solution Annealed	60 - 88	25 - 55	20 - 45
1/4 H (TD01) - Quarter Hard	75 - 95	60 - 80	12 - 30	
1/2 H (TD02) - Half Hard	85 - 100	75 - 95	12 - 30	
AT (TF00) - Solution Annealed and Age Hardened	165 - 200	130 - 175	1 - 4	
HT (TH04) - Hard and Age Hardened	185 - 215	160 - 195	1 - 8	
C17510	A (TB00) - Solution Annealed	35 - 55	20 - 45	20 min
AT (TF00) - Solution Annealed and Age Hardened	100 - 130	80 - 100	10 min	

Note: The values presented are typical ranges and may vary based on the specific manufacturer and processing parameters.

While C17200 generally offers higher strength and hardness, C17510 is selected for applications requiring superior electrical and thermal conductivity.^[1] The choice between these alloys is contingent on the specific demands of the application.^[1]

Experimental Protocol: Tensile Testing according to ASTM B194

Tensile tests for **copper beryllium** alloys under ASTM B194 are conducted in accordance with the procedures outlined in ASTM E8/E8M, "Standard Test Methods for Tension Testing of Metallic Materials".^[2] This standard provides a comprehensive framework for determining key mechanical properties.

Test Specimen Preparation

- **Specimen Configuration:** Test specimens are typically "dog-bone" shaped with a reduced section.^[3] For strip products, a 0.5-inch (12.5 mm) wide test sample with a 2-inch (50 mm) gauge length is commonly used.^[3] For thicker materials, round specimens may be machined.
- **Surface Finish:** The edges of the specimen should be smooth and free of burrs or nicks that could act as stress concentrators and lead to premature failure.^[3] A final machining pass with a light cut is recommended to minimize surface stresses.^[3]
- **Gage Marks:** If an extensometer is not used, precise gage marks are placed on the specimen within the reduced section to measure elongation after fracture.

Testing Apparatus

- **Universal Testing Machine (UTM):** A calibrated UTM capable of applying a controlled tensile force is used.
- **Grips:** The grips must securely hold the specimen to ensure that the load is applied axially without inducing bending.
- **Extensometer:** An extensometer is attached to the specimen's gauge length to accurately measure strain, particularly for determining the 0.2% offset yield strength.

Test Procedure

- **Specimen Measurement:** The initial cross-sectional area of the specimen's reduced section is precisely measured.

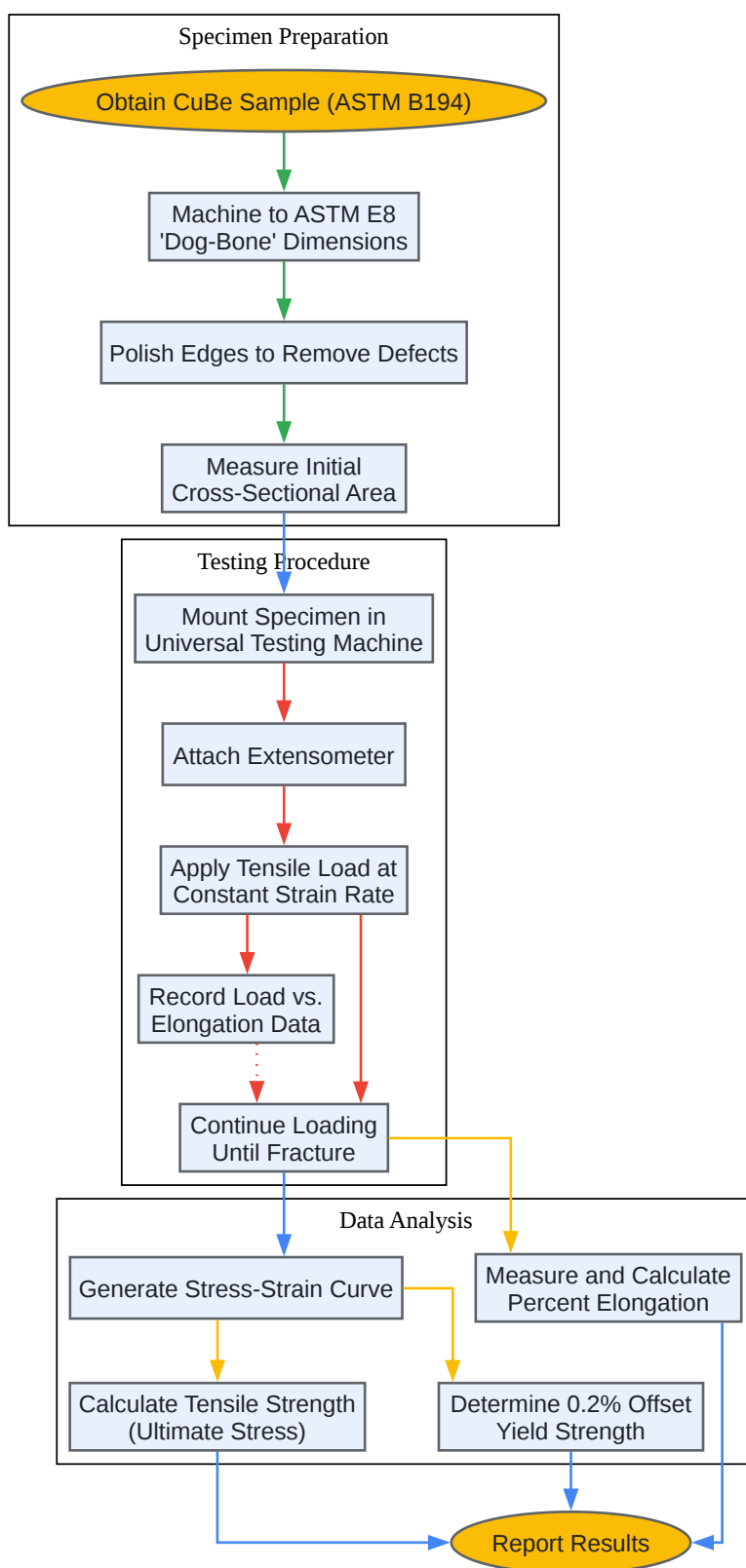
- **Test Speed:** The test is conducted at a constant strain rate, typically in the range of 0.005 to 0.2 min⁻¹.^[3] The speed may be increased after the yield point has been determined.
- **Data Acquisition:** The applied load and the corresponding elongation are continuously recorded throughout the test.

Data Analysis

- **Tensile Strength:** The maximum load sustained by the specimen divided by the original cross-sectional area.
- **Yield Strength:** The stress at which the material exhibits a specified deviation from the proportionality of stress and strain. For **copper beryllium**, this is typically determined using the 0.2% offset method.
- **Elongation:** The percentage increase in the original gauge length after fracture.

Experimental Workflow

The following diagram illustrates the logical flow of the tensile testing process for **copper beryllium** alloys as specified by ASTM B194.



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Tensile Testing Workflow according to ASTM B194/E8.

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